

Technical Support Center: SU 5402

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Compound of Interest

Compound Name: SU 5402 (GMP)

Cat. No.: B1684518

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with SU 5402. Our aim is to help you resolve common issues encountered during your experiments, particularly concerning its dissolution in media.

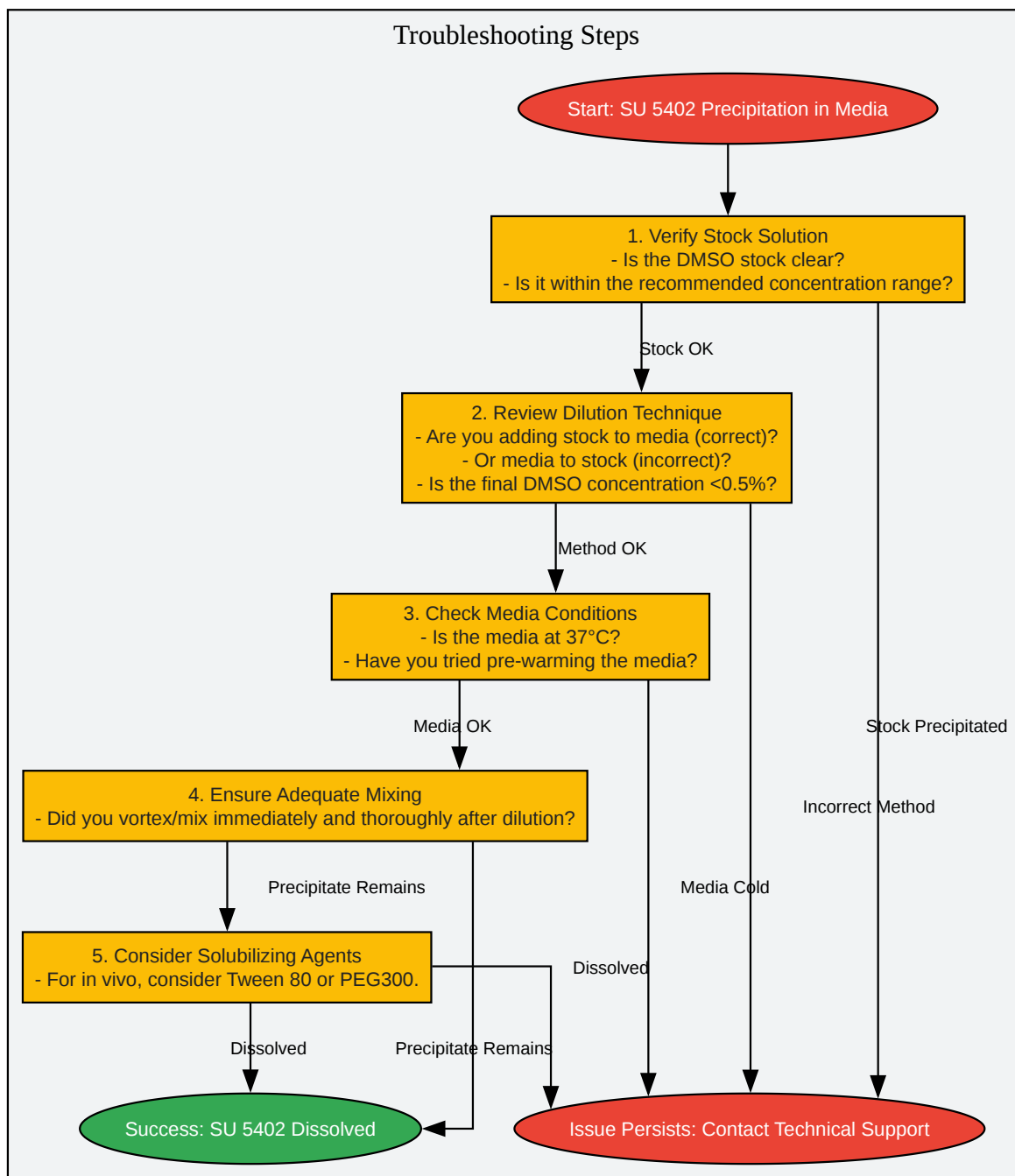
Troubleshooting Guide: SU 5402 Not Dissolving in Media

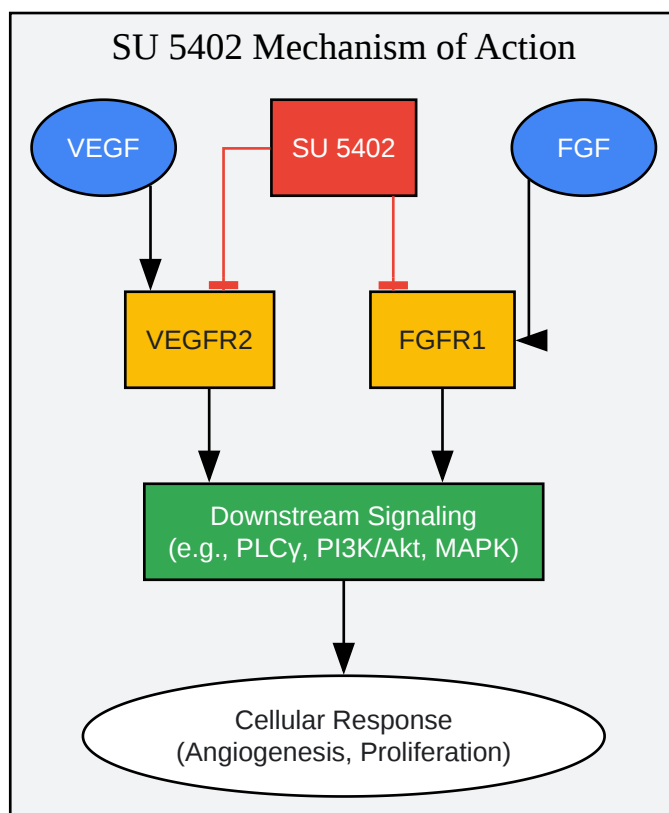
Researchers may encounter difficulties in dissolving SU 5402, a potent inhibitor of Vascular Endothelial Growth Factor Receptor (VEGFR) and Fibroblast Growth Factor Receptor (FGFR) [1][2][3], in aqueous experimental media. This guide provides a step-by-step approach to troubleshoot and resolve this common issue.

Problem: After adding the SU 5402 stock solution (typically in DMSO) to the cell culture media or buffer, a precipitate forms, or the compound does not appear to dissolve.

Underlying Cause: SU 5402 is poorly soluble in aqueous solutions and is known to be insoluble in water[4]. The high concentration of the DMSO stock solution can cause the compound to precipitate out when diluted into an aqueous medium where its solubility is significantly lower.

Troubleshooting Workflow:





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References

- 1. SU 5402 | Potent FGFR and VEGFR inhibitor | Hello Bio [[hellobio.com](https://www.hellobio.com)]
- 2. SU 5402 | FGFR | Tocris Bioscience [[tocris.com](https://www.tocris.com)]
- 3. SU-5402 (DMSO solution), VEGFR and FGFR inhibitor (CAS 215543-92-3) | Abcam [[abcam.com](https://www.abcam.com)]
- 4. SU-5402 = 98 HPLC 215543-92-3 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
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not-dissolving-in-media]

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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